

Proper Disposal Procedures for MM-589 TFA

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Compound of Interest		
Compound Name:	MM-589 TFA	
Cat. No.:	B15606097	Get Quote

For researchers and laboratory professionals, the proper disposal of chemical reagents like MM-589 TFA is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols not only ensures a safe working environment but also maintains regulatory compliance. This document provides essential guidance on the safe handling and disposal of MM-589 TFA, a potent inhibitor of the WD repeat domain 5 (WDR5) and mixed lineage leukemia (MLL) protein-protein interaction.[1][2]

Immediate Safety and Handling Precautions

Before disposal, it is imperative to follow standard safety protocols for handling chemical compounds. Always consult the Safety Data Sheet (SDS) for complete safety information. For trifluoroacetic acid (TFA) salts like **MM-589 TFA**, the following precautions are recommended:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (nitrile gloves are a suitable option for low-volume applications), safety goggles, and a lab coat.[3]
- Ventilation: Handle MM-589 TFA in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of any dust or vapors.[3]
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.[3]

Step-by-Step Disposal Protocol

Safety Operating Guide





MM-589 TFA and materials contaminated with it should be treated as hazardous chemical waste. Under no circumstances should this compound be disposed of down the sanitary sewer.

Segregation of Waste:

- Collect all waste materials containing MM-589 TFA, including unused product, solutions, and contaminated consumables (e.g., pipette tips, tubes, gloves), in a dedicated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical waste; a high-density polyethylene
 (HDPE) container is generally appropriate.
- Ensure the waste is segregated from incompatible materials such as strong bases,
 oxidizing agents, and metals.[3]

Waste Container Labeling:

- Properly label the waste container with "Hazardous Waste" and the full chemical name:
 "MM-589 Trifluoroacetate." Avoid using abbreviations.
- Include the date of accumulation and the specific hazards associated with the compound (e.g., "Irritant," "Harmful").

Storage of Waste:

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Keep the container closed when not in use to prevent the release of any vapors.

Arranging for Disposal:

- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal contractor to arrange for the collection and proper disposal of the waste.[3]
- Follow all institutional and local regulations for hazardous waste pickup and disposal.
 Disposal must be carried out at an approved waste disposal plant.[4]



Quantitative Data: In Vitro Activity of MM-589

The following table summarizes the inhibitory activity of MM-589, providing key quantitative data for researchers.

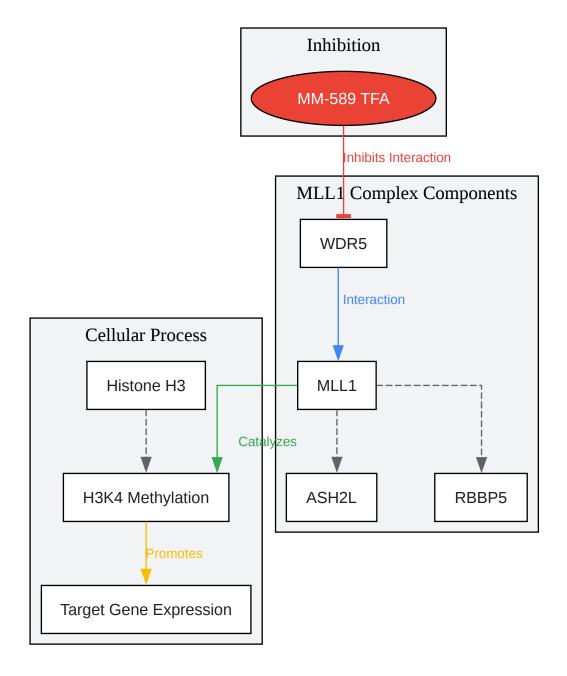
Target	Assay	IC50 Value
WDR5 Binding	Biochemical Assay	0.90 nM
MLL H3K4 Methyltransferase Activity	Enzyme Assay	12.7 nM
MV4-11 Cell Growth	Cell-based Assay	0.25 μΜ
MOLM-13 Cell Growth	Cell-based Assay	0.21 μΜ

Data sourced from MedchemExpress product information.[1]

WDR5-MLL Signaling Pathway and Inhibition by MM-589

MM-589 acts by disrupting the critical protein-protein interaction between WDR5 and MLL. This interaction is essential for the assembly and enzymatic activity of the MLL complex, which plays a key role in regulating gene expression through histone H3 lysine 4 (H3K4) methylation. The inhibition of this pathway is a therapeutic strategy for certain types of leukemia.





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Caption: Inhibition of the WDR5-MLL1 interaction by **MM-589 TFA**, preventing H3K4 methylation.

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